

# 2-Bromo-4'-hydroxyacetophenone safety and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromo-4'-hydroxyacetophenone

Cat. No.: B064651

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An In-depth Technical Guide to the Safety and Handling of **2-Bromo-4'-hydroxyacetophenone**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Bromo-4'-hydroxyacetophenone** (CAS No. 2491-38-5), a key intermediate in pharmaceutical synthesis and a potent protein tyrosine phosphatase (PTP) inhibitor. Adherence to strict safety protocols is crucial due to its hazardous properties.

## Chemical Identification and Physical Properties

**2-Bromo-4'-hydroxyacetophenone**, also known as p-hydroxyphenacyl bromide, is a pale beige solid.<sup>[1]</sup> It is hygroscopic and a lachrymator, necessitating careful handling in a controlled environment.<sup>[1]</sup>

Property	Value	Citations
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrO <sub>2</sub>	[1]
Molecular Weight	215.04 g/mol	[1]
CAS Number	2491-38-5	[1]
Appearance	Pale beige solid	[1]
Melting Point	123-126 °C	[1]
Boiling Point	338.7 ± 17.0 °C (Predicted)	[1]
Density	1.622 ± 0.06 g/cm <sup>3</sup>	[1]
Solubility	Slightly soluble in chloroform and methanol.[1]	[1]
Synonyms	4-(Bromoacetyl)phenol, p-Hydroxyphenacyl bromide, PTP Inhibitor I	[1]

## Hazard Identification and GHS Classification

**2-Bromo-4'-hydroxyacetophenone** is classified as a hazardous substance. It is harmful if swallowed, causes severe skin burns and eye damage, and may be corrosive to metals.[2]

Hazard Class	Category	Hazard Statement	Citations
Acute Toxicity, Oral	4	H302: Harmful if swallowed	
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage	[2]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage	[3]
Corrosive to Metals	1	H290: May be corrosive to metals	[2]

Signal Word: Danger

Hazard Pictograms:

- GHS05: Corrosion[4]
- GHS07: Exclamation Mark

## Toxicological Data

While a specific oral LD50 value for **2-Bromo-4'-hydroxyacetophenone** is not readily available in published literature, its GHS classification as Acute Toxicity Category 4 (Oral) indicates significant hazard upon ingestion. For the related compound, 4'-Hydroxyacetophenone, the acute oral LD50 in rats is reported as 2240 mg/kg.[5]

Toxicity Endpoint	Species	Value	Citations
LC50 (Inhalation)	Rat	190 mg/m <sup>3</sup> /4hr	
Dermal Toxicity	Rabbit	Erythema and edema progressing to subcutaneous hemorrhage, eschar, scabbing, necrosis, and exfoliation were observed in a 21-day dermal study.	[6]
Oral Toxicity (LD50)	-	No data available	[1][7]

## First Aid Measures

Immediate medical attention is required for all routes of exposure.[6]

Exposure Route	First Aid Protocol	Citations
Inhalation	Remove the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. Do not use mouth-to-mouth resuscitation.	[6][7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.	[6][7]
Eye Contact	Immediately rinse with pure water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[2][7]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.	[2][7]

## Firefighting and Accidental Release Measures

Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[7]

Firefighting Procedures: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[7]

#### Accidental Release:

- **Personal Precautions:** Avoid dust formation and contact with skin and eyes.<sup>[7]</sup> Use personal protective equipment, including chemical-impermeable gloves.<sup>[7]</sup> Ensure adequate ventilation and remove all sources of ignition.<sup>[7]</sup> Evacuate personnel to a safe area.<sup>[7]</sup>
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so.<sup>[7]</sup> Do not let the chemical enter drains.<sup>[7]</sup>
- **Containment and Cleanup:** Collect and arrange for disposal.<sup>[7]</sup> Keep in suitable, closed containers.<sup>[7]</sup> Use spark-proof tools and explosion-proof equipment.<sup>[7]</sup>

## Handling and Storage

**Handling:** Handle in a well-ventilated place, preferably a chemical fume hood.<sup>[6]</sup> Wear suitable protective clothing.<sup>[7]</sup> Avoid contact with skin and eyes and the formation of dust and aerosols.<sup>[7]</sup> Use non-sparking tools.<sup>[7]</sup>

**Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[6]</sup> This material is hygroscopic and should be stored under an inert atmosphere.<sup>[1]</sup> Keep away from incompatible materials such as strong oxidizing agents.<sup>[6]</sup>

## Personal Protective Equipment (PPE)

The following diagram outlines the recommended PPE for handling **2-Bromo-4'-hydroxyacetophenone**.

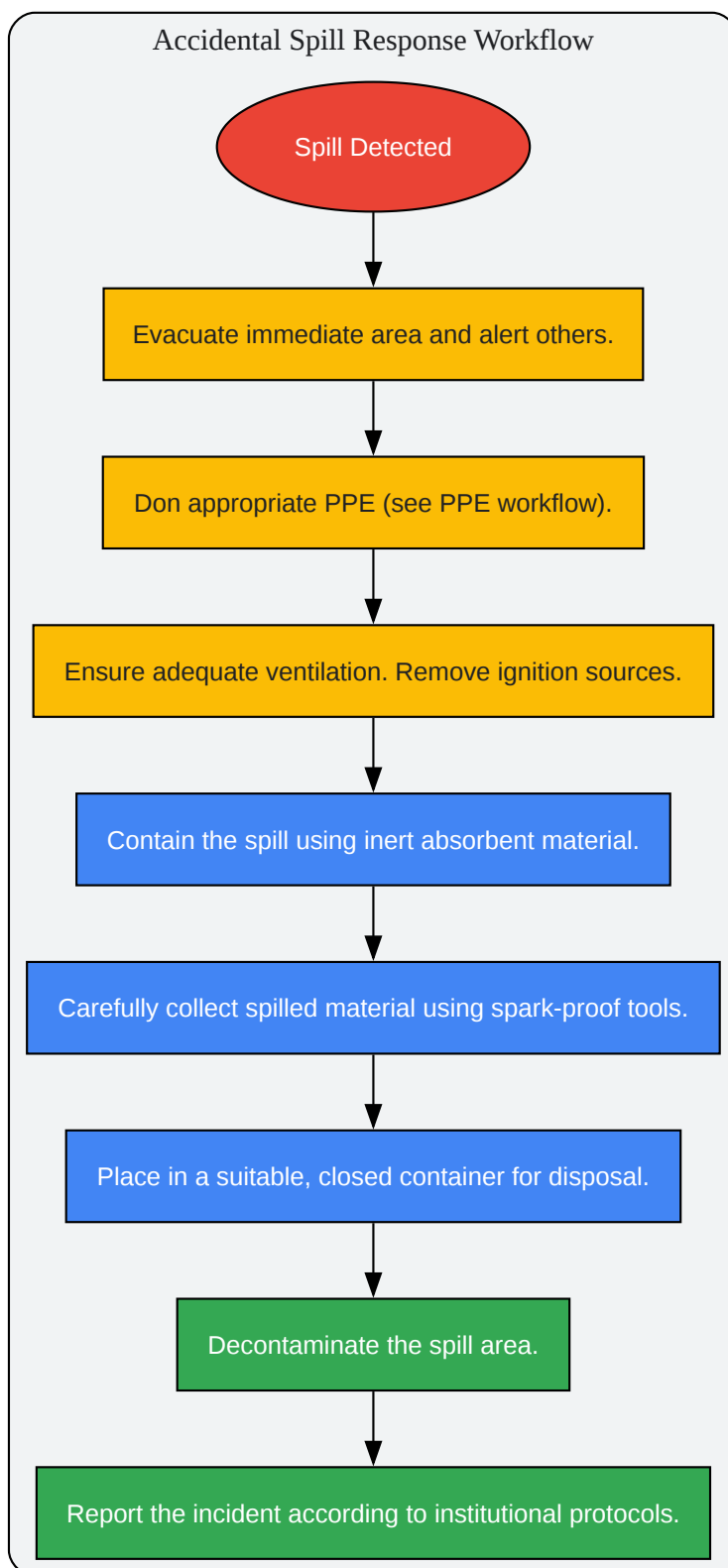


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Caption: Recommended Personal Protective Equipment Workflow.

## Accidental Spill Response Workflow

The following diagram provides a logical workflow for responding to an accidental spill of **2-Bromo-4'-hydroxyacetophenone**.



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Caption: Logical workflow for handling an accidental spill.



## Experimental Protocol: Laboratory-Scale Synthesis

The following protocol is adapted for the safe laboratory-scale synthesis of  $\alpha$ -bromoacetophenone derivatives and should be performed with strict adherence to all safety precautions.

Objective: To synthesize an  $\alpha$ -bromoacetophenone derivative via bromination of the corresponding acetophenone.

Materials:

- Acetophenone derivative (e.g., 4'-hydroxyacetophenone)
- Brominating agent (e.g., Pyridinium hydrobromide perbromide)
- Solvent (e.g., Acetic acid)
- Ethyl acetate
- Saturated sodium carbonate solution
- Saturated saline solution
- Anhydrous sodium sulfate
- Petroleum ether

Equipment:

- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel

- Beakers
- Filter funnel and filter paper
- Rotary evaporator

#### Procedure:

- **Reaction Setup:** In a chemical fume hood, combine the acetophenone derivative (1.0 eq), pyridinium hydrobromide perbromide (1.1 eq), and acetic acid in a round-bottom flask equipped with a reflux condenser and magnetic stirrer.[8]
- **Reaction:** Heat the reaction mixture with stirring.[8] The reaction temperature and time will depend on the specific substrate and should be determined by monitoring the reaction progress (e.g., by TLC).[8]
- **Workup:**
  - Once the reaction is complete, allow the mixture to cool to room temperature.
  - Carefully pour the reaction mixture into an ice-water bath.[8]
  - Extract the aqueous mixture with ethyl acetate.[8]
  - Wash the combined organic layers sequentially with saturated sodium carbonate solution and saturated saline solution.[8] Caution: Gas evolution ( $\text{CO}_2$ ) may occur during the carbonate wash. Vent the separatory funnel frequently.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.[8]
- **Purification:** Purify the crude product by recrystallization from an appropriate solvent system (e.g., petroleum ether).[8]

#### Safety Precautions for this Protocol:

- All operations must be performed in a well-ventilated chemical fume hood.

- Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Pyridinium hydrobromide perbromide is corrosive and a lachrymator. Avoid inhalation and contact with skin and eyes.
- Acetic acid is corrosive. Handle with care.
- The product, an  $\alpha$ -bromoacetophenone, is expected to be a lachrymator and skin irritant. Avoid exposure.
- Dispose of all chemical waste according to institutional and local regulations.

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- To cite this document: BenchChem. [2-Bromo-4'-hydroxyacetophenone safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b064651#2-bromo-4-hydroxyacetophenone-safety-and-handling-precautions]

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